2,4-Dibromo-3,6-dimethylphenol basic properties

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2,4-Dibromo-3,6-dimethylphenol*
Cat. No.:	*B13930510*

Get Quote

An In-depth Technical Guide to the Basic Properties of **2,4-Dibromo-3,6-dimethylphenol** and Its Isomers

For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the basic properties of **2,4-dibromo-3,6-dimethylphenol**. Due to the limited availability of direct experimental data for this specific isomer, this document leverages a comparative analysis of its closely related isomers to provide a robust and scientifically grounded understanding of its chemical and physical characteristics. The guide covers molecular structure, physicochemical properties, proposed synthesis methodologies, and predicted spectroscopic signatures. By examining the established data for isomers such as 2,4-dibromo-6-methylphenol and various other brominated dimethylphenols, we can infer the expected behavior and characteristics of the target compound, offering valuable insights for researchers in organic synthesis and drug development.

Introduction: The Landscape of Brominated Phenols

© 2026 BenchChem. All rights reserved.

Brominated phenols represent a significant class of compounds in organic chemistry, serving as versatile intermediates in the synthesis of a wide array of more complex molecules, including pharmaceuticals, agrochemicals, and flame retardants. The introduction of bromine atoms onto the phenol ring profoundly influences the molecule's reactivity, acidity, and biological activity. The specific substitution pattern of bromine atoms and alkyl groups, as in the case of **2,4-dibromo-3,6-dimethylphenol**, dictates its unique chemical personality.

This guide focuses on elucidating the fundamental properties of **2,4-dibromo-3,6-dimethylphenol**. Recognizing the current scarcity of dedicated literature for this exact isomer, we will employ a scientifically rigorous approach of inference and comparison with its better-documented isomers. This methodology allows for the construction of a reliable predictive model of its properties, thereby empowering researchers to make informed decisions in their experimental designs.

Molecular Structure and Isomeric Landscape

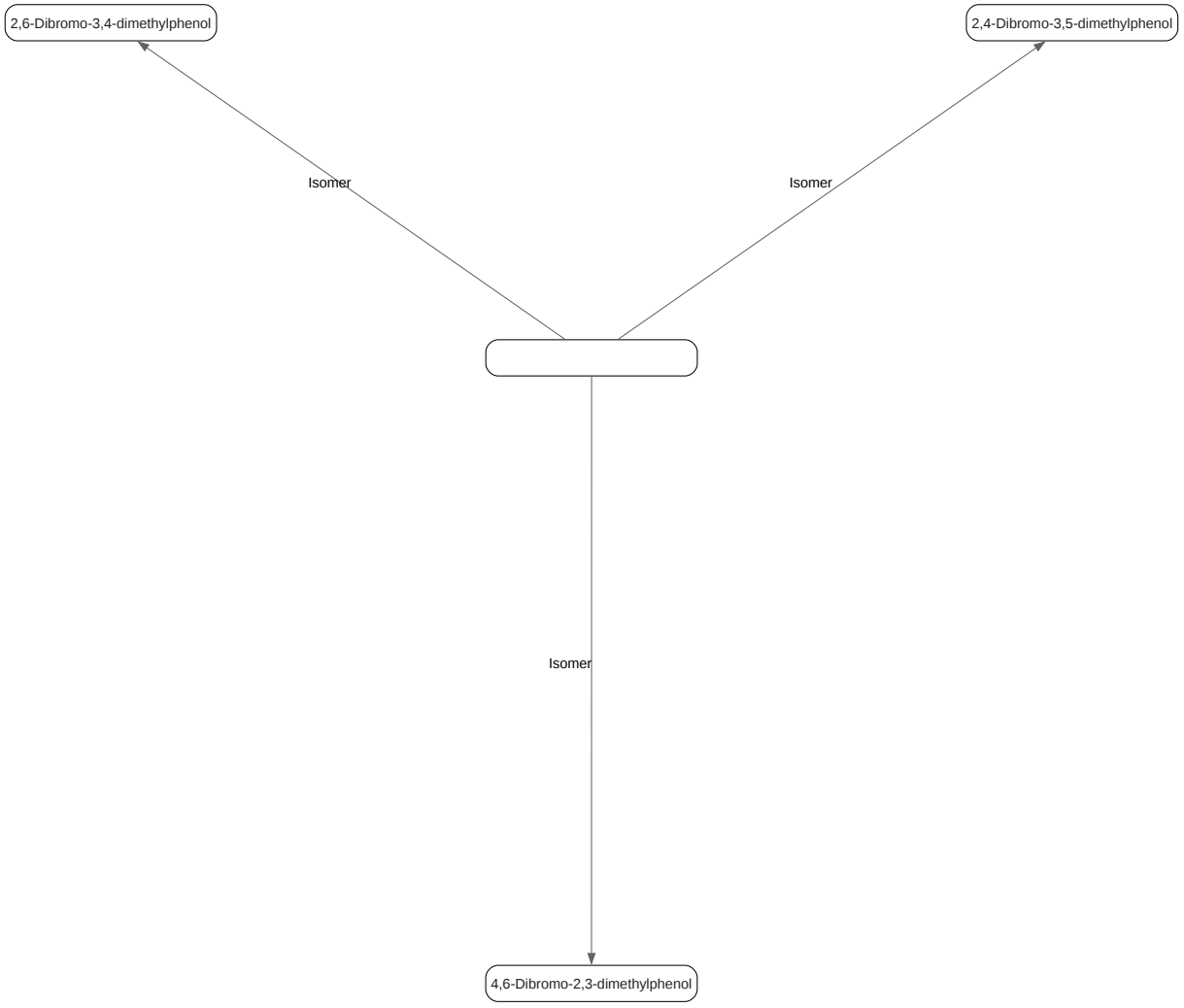
The core structure of **2,4-dibromo-3,6-dimethylphenol** consists of a benzene ring substituted with a hydroxyl group, two bromine atoms at positions 2 and 4, and two methyl groups at positions 3 and 6. The spatial arrangement of these substituents is crucial in determining the molecule's steric and electronic properties.

To appreciate the nuances of **2,4-dibromo-3,6-dimethylphenol**, it is instructive to consider its isomeric landscape. The relative positions of the bromine and methyl groups can vary, leading to a number of structural isomers, each with distinct properties.

Diagram 1: Isomeric Landscape of Dibromo-dimethylphenols

This diagram illustrates the structural relationship between **2,4-dibromo-3,6-dimethylphenol** and some of its isomers. Understanding this landscape is key to predicting the properties of the lesser-known isomer.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Structural relationship of **2,4-dibromo-3,6-dimethylphenol** with its isomers.

© 2026 BenchChem. All rights reserved.

Physicochemical Properties: A Comparative Analysis

While specific experimental data for **2,4-dibromo-3,6-dimethylphenol** is not readily available, we can predict its properties by comparing it with its known isomers. The following table summarizes the key physicochemical properties of related brominated phenols.

Property	2,4-Dibromo-6-methylphenol[1][2][3]	2,4-Dibromo-3,5-dimethylphenol[4]	4,6-Dibromo-2,3-dimethylphenol[5]	Predicted: 2,4-Dibromo-3,6-dimethylphenol
Molecular Formula	$C_7H_6Br_2O$	$C_8H_8Br_2O$	$C_8H_8Br_2O$	$C_8H_8Br_2O$
Molecular Weight	265.93 g/mol	279.96 g/mol	279.96 g/mol	279.96 g/mol
Appearance	White to light yellow crystalline solid	Solid (predicted)	Crystalline solid	Likely a solid at room temperature
Solubility	Soluble in organic solvents, limited in water	Predicted to be soluble in organic solvents	Soluble in organic solvents	Predicted to be soluble in organic solvents, limited in water
CAS Number	609-22-3	38730-39-1	Not readily available	Not assigned

Based on the trends observed in its isomers, **2,4-dibromo-3,6-dimethylphenol** is expected to be a solid at room temperature with a molecular weight of approximately 279.96 g/mol . Its solubility profile is anticipated to be similar to other brominated phenols, exhibiting good solubility in common organic solvents and poor solubility in water.

Synthesis Methodology: A Proposed Route

The synthesis of **2,4-dibromo-3,6-dimethylphenol** can be logically approached through the electrophilic bromination of the corresponding precursor, 3,5-dimethylphenol. The hydroxyl

© 2026 BenchChem. All rights reserved.

group is a strong activating group and directs electrophiles to the ortho and para positions. The methyl groups are also activating and will influence the regioselectivity of the bromination.

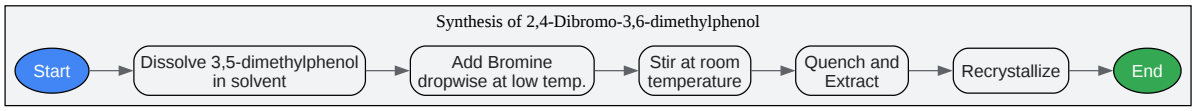
Proposed Experimental Protocol: Electrophilic Bromination of 3,5-Dimethylphenol

- Dissolution: Dissolve 1 mole of 3,5-dimethylphenol in a suitable inert solvent (e.g., glacial acetic acid or a chlorinated hydrocarbon) in a reaction vessel equipped with a dropping funnel, stirrer, and a system to neutralize the evolved HBr gas.
- Bromination: Cool the solution in an ice bath. Slowly add 2 moles of bromine (dissolved in the same solvent) dropwise to the stirred solution. The rate of addition should be controlled to maintain the reaction temperature below 10 °C.
- Reaction Completion: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours to ensure complete bromination. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Quench the reaction by pouring the mixture into a solution of sodium bisulfite to destroy any excess bromine.
- Isolation: The product can be isolated by extraction with a suitable organic solvent (e.g., diethyl ether or dichloromethane). The organic layers are then combined, washed with brine, and dried over anhydrous sodium sulfate.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes) to yield pure **2,4-dibromo-3,6-dimethylphenol**.

Diagram 2: Proposed Synthesis Workflow

This workflow outlines the key steps for the proposed synthesis of **2,4-dibromo-3,6-dimethylphenol**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Proposed workflow for the synthesis of **2,4-dibromo-3,6-dimethylphenol**.

Spectroscopic Characterization: Predicted Signatures

The identity and purity of the synthesized **2,4-dibromo-3,6-dimethylphenol** would be confirmed using a combination of spectroscopic techniques. Based on the known spectra of its isomers, we can predict the key features in its ^{1}H NMR, ^{13}C NMR, IR, and Mass spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show a singlet for the phenolic hydroxyl proton (which may be broad and its chemical shift concentration-dependent). There will be a singlet for the aromatic proton at the 5-position. Two distinct singlets are expected for the two methyl groups at positions 3 and 6, likely with different chemical shifts due to their different electronic environments.

- ^{13}C NMR: The carbon NMR spectrum should display eight distinct signals corresponding to the eight carbon atoms in the molecule. The chemical shifts of the aromatic carbons will be influenced by the attached substituents (OH, Br, and CH_3).

Infrared (IR) Spectroscopy

The IR spectrum will provide information about the functional groups present. Key expected absorptions include:

- A broad O-H stretching band in the region of 3200-3600 cm^{-1}.

© 2026 BenchChem. All rights reserved.

- C-H stretching vibrations for the methyl groups and the aromatic ring around 2850-3100 cm^{-1}.
- Aromatic C=C stretching bands in the 1450-1600 cm^{-1} region.
- A C-O stretching band for the phenol around 1200 cm^{-1}.
- C-Br stretching vibrations in the fingerprint region, typically below 800 cm^{-1}.

Mass Spectrometry (MS)

The mass spectrum will provide information about the molecular weight and fragmentation pattern.

- Molecular Ion Peak (M^+): The mass spectrum will show a characteristic isotopic pattern for a molecule containing two bromine atoms. There will be three peaks for the molecular ion: $[M]^+$, $[M+2]^+$, and $[M+4]^+$, with a relative intensity ratio of approximately 1:2:1, corresponding to the natural abundance of the ^{79}Br and ^{81}Br isotopes. The nominal molecular weight will be 278 g/mol for the species containing two ^{79}Br atoms.
- Fragmentation: Common fragmentation pathways for phenols include the loss of a methyl group (-15 amu) and the loss of a bromine atom (-79 or -81 amu).

Safety and Handling

Brominated phenols should be handled with care in a well-ventilated fume hood. They are generally considered to be irritants to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. For 2,4-dibromo-6-methylphenol, the GHS hazard statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), and H335 (May cause respiratory irritation)[1]. Similar precautions should be taken for **2,4-dibromo-3,6-dimethylphenol**.

Conclusion and Future Directions

While direct experimental data for **2,4-dibromo-3,6-dimethylphenol** remains elusive in the current scientific literature, this guide provides a robust, predictive framework for its fundamental properties. Through a detailed comparative analysis of its isomers, we have

© 2026 BenchChem. All rights reserved.

proposed its likely physicochemical characteristics, a viable synthetic route, and its expected spectroscopic signatures.

This work serves as a foundational resource for researchers and drug development professionals, enabling them to confidently incorporate **2,4-dibromo-3,6-dimethylphenol** into their research programs. Future experimental validation of the predicted properties and the proposed synthesis protocol is a critical next step. Further investigation into the biological activity and potential applications of this and other understudied brominated phenols could unveil novel therapeutic agents or valuable chemical intermediates.

References

- PubChem. (n.d.). 2,4-Dibromo-6-methylphenol. National Center for Biotechnology Information. Retrieved from [Link]
- Beilstein Journal of Organic Chemistry. (n.d.). Supplementary Information. Retrieved from [Link]
- NIST. (n.d.). 2,4,6-tribromo-3,5-dimethylphenol. NIST WebBook. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from [Link]
- PrepChem.com. (n.d.). Synthesis of 3,5-dibromo-2,4,6-trimethylphenol. Retrieved from [Link]
- PubChem. (n.d.). 2,4-Dibromo-3,5-dimethylphenol. National Center for Biotechnology Information. Retrieved from [Link]
- CAS Common Chemistry. (n.d.). 2,6-Dibromo-3,4-dimethylphenol. Retrieved from [Link]
- Wikipedia. (n.d.). 2,4-Dimethyl-6-tert-butylphenol. Retrieved from [Link]
- NIST. (n.d.). Phenol, 2,4-dimethyl-. NIST WebBook. Retrieved from [Link]
- SpectraBase. (n.d.). 2,4-Dibromo-6-(bromomethyl)phenol - Optional[Vapor Phase IR] - Spectrum. Retrieved from [Link]
- Scribd. (n.d.). Dimethylphenol Isomer NMR Analysis. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Cheméo. (n.d.). Chemical Properties of Phenol, 2,6-dimethyl- (CAS 576-26-1). Retrieved from [Link]
- ResearchGate. (n.d.). 4,6-Dibromo-2,3-dimethylphenol. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2,4-Dibromo-6-methylphenol | C7H6Br2O | CID 11861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 609-22-3: 2,4-dibromo-6-methylphenol | CymitQuimica [cymitquimica.com]
- 3. scbt.com [scbt.com]
- 4. 2,4-Dibromo-3,5-dimethylphenol | C8H8Br2O | CID 288024 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2,4-Dibromo-3,6-dimethylphenol basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13930510/docs#2-4-dibromo-3-6-dimethylphenol-basic-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.